

# Personal protective equipment for handling ANGELICA ACUTILOBA ROOT EXTRACT

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## Compound of Interest

Compound Name: ANGELICA ACUTILOBA ROOT  
EXTRACT

Cat. No.: B1170263

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## Essential Safety and Handling Guide for Angelica Acutiloba Root Extract

For researchers, scientists, and drug development professionals, ensuring safe handling of botanical extracts like **Angelica Acutiloba Root Extract** is paramount. This document provides a comprehensive overview of the necessary personal protective equipment (PPE), handling procedures, and disposal plans to minimize risks in the laboratory.

### Hazard Summary

**Angelica Acutiloba Root Extract** may present the following hazards:

- **Flammability:** The extract can be a flammable liquid and vapor.[1]
- **Irritation:** It may cause skin, eye, and respiratory irritation.[1][2][3]
- **Allergic Reaction:** May cause an allergic skin reaction.[4]
- **Photosensitivity:** The plant contains furocoumarins, which can increase skin sensitivity to sunlight and may lead to dermatitis.[5]

### Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment when handling **Angelica Acutiloba Root Extract**.

Protection Type	Equipment	Specification/Standard
Eye Protection	Safety glasses with side shields or goggles	Approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). <a href="#">[3]</a>
Hand Protection	Chemical-resistant gloves	Nitrile or other suitable material.
Respiratory Protection	Air-purifying respirator	In case of insufficient ventilation, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges. <a href="#">[3]</a>
Body Protection	Laboratory coat or protective clothing	To prevent skin contact.

## Operational and Disposal Plans

### Handling Procedures:

- Ventilation: Always handle **Angelica Acutiloba Root Extract** in a well-ventilated area, such as a laboratory fume hood, to minimize inhalation of vapors or dust.[\[1\]](#)[\[3\]](#)
- Ignition Sources: Keep the extract away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[4\]](#)[\[6\]](#) Use non-sparking tools and explosion-proof equipment.[\[1\]](#)[\[6\]](#)
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[6\]](#)
- Personal Hygiene: Wash hands thoroughly with mild soap and water after handling and before eating, drinking, or smoking.[\[2\]](#)[\[3\]](#) Remove and wash contaminated clothing before reuse.[\[1\]](#)

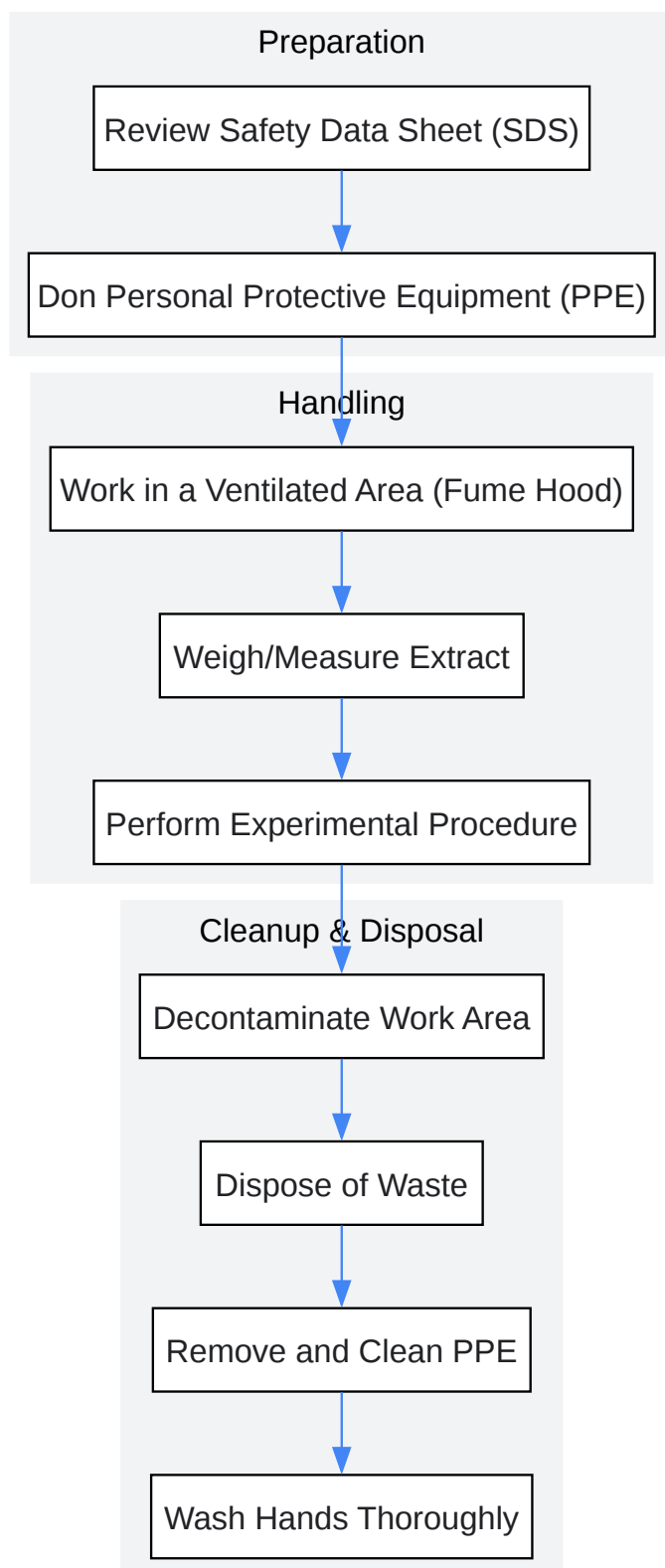
- Avoid Contact: Avoid direct contact with skin and eyes.[1]

Disposal Plan:

- Dispose of waste materials and contaminated items at an authorized site in accordance with local, state, and federal regulations.[1][2]
- Do not allow the product to enter sewers or public waters.[2][3]

## Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **Angelica Acutiloba Root Extract** in a laboratory setting.



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